

6-Ethoxynicotinaldehyde: A Comprehensive Technical Guide for Scientific Professionals

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Compound of Interest

Compound Name: 6-Ethoxynicotinaldehyde

Cat. No.: B113379

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An in-depth exploration of the physicochemical properties, synthesis, analysis, and potential biological relevance of **6-Ethoxynicotinaldehyde** for researchers, scientists, and drug development professionals.

This technical guide provides a detailed overview of **6-Ethoxynicotinaldehyde** (CAS No. 97455-61-3), a substituted pyridine derivative of interest in medicinal chemistry and synthetic organic chemistry. While specific experimental data for this compound is limited in publicly available literature, this document compiles the known information and provides context based on structurally related compounds.

Core Physicochemical Properties

Quantitative data for **6-Ethoxynicotinaldehyde** is summarized in the table below. Due to the limited availability of experimental data, some properties of the closely related compound 6-Methoxynicotinaldehyde are included for comparative purposes.

Property	6-Ethoxynicotinaldehyde	6-Methoxynicotinaldehyde (for comparison)
CAS Number	97455-61-3	65873-72-5
Molecular Formula	C ₈ H ₉ NO ₂	C ₇ H ₇ NO ₂
Molecular Weight	151.16 g/mol	137.14 g/mol
Melting Point	Data not available	51-54 °C[1][2]
Boiling Point	Data not available	Data not available
Solubility	Data not available	Data not available
Appearance	Solid	Solid
Storage	Sealed in a dry environment at 2-8°C	Not specified

Synthesis and Experimental Protocols

A definitive, detailed experimental protocol for the synthesis of **6-Ethoxynicotinaldehyde** is not readily available in peer-reviewed literature. However, a plausible synthetic route can be inferred from standard organic chemistry principles and analogous reactions. A likely approach involves the nucleophilic aromatic substitution of a suitable precursor, such as 6-chloronicotinaldehyde, with sodium ethoxide.

Proposed Synthesis of **6-Ethoxynicotinaldehyde**:

A potential synthesis method involves the reaction of 6-chloronicotinaldehyde with sodium ethoxide in ethanol. Sodium ethoxide, a strong nucleophile, would displace the chloride on the pyridine ring.

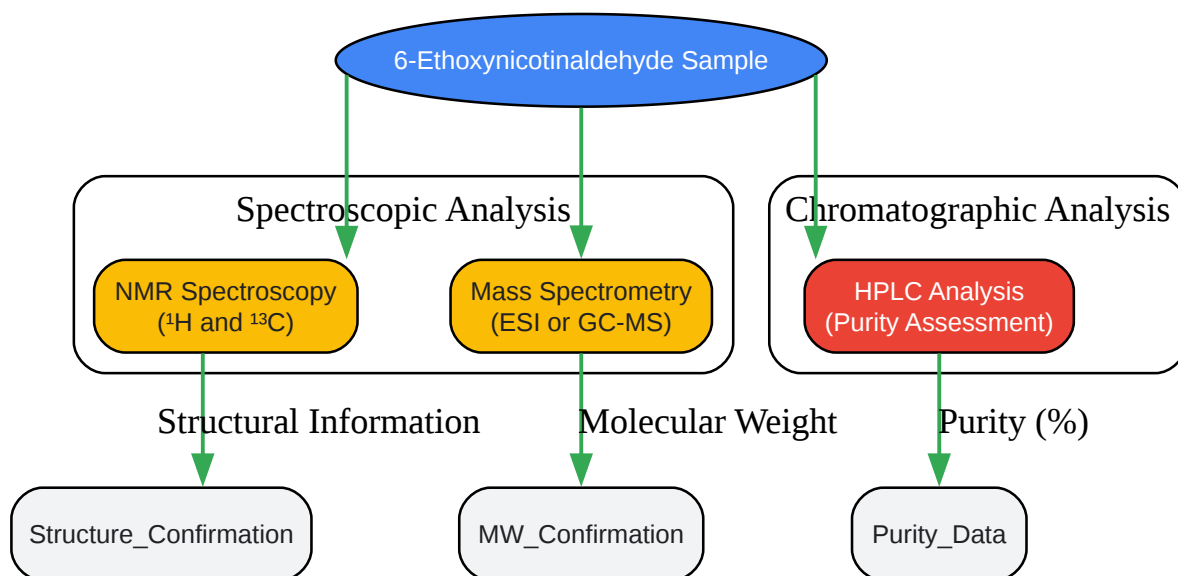
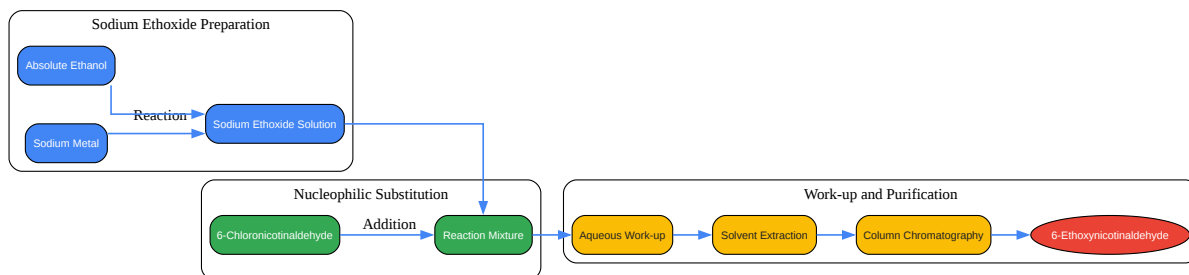
Reaction: 6-chloronicotinaldehyde + CH₃CH₂ONa → **6-Ethoxynicotinaldehyde** + NaCl

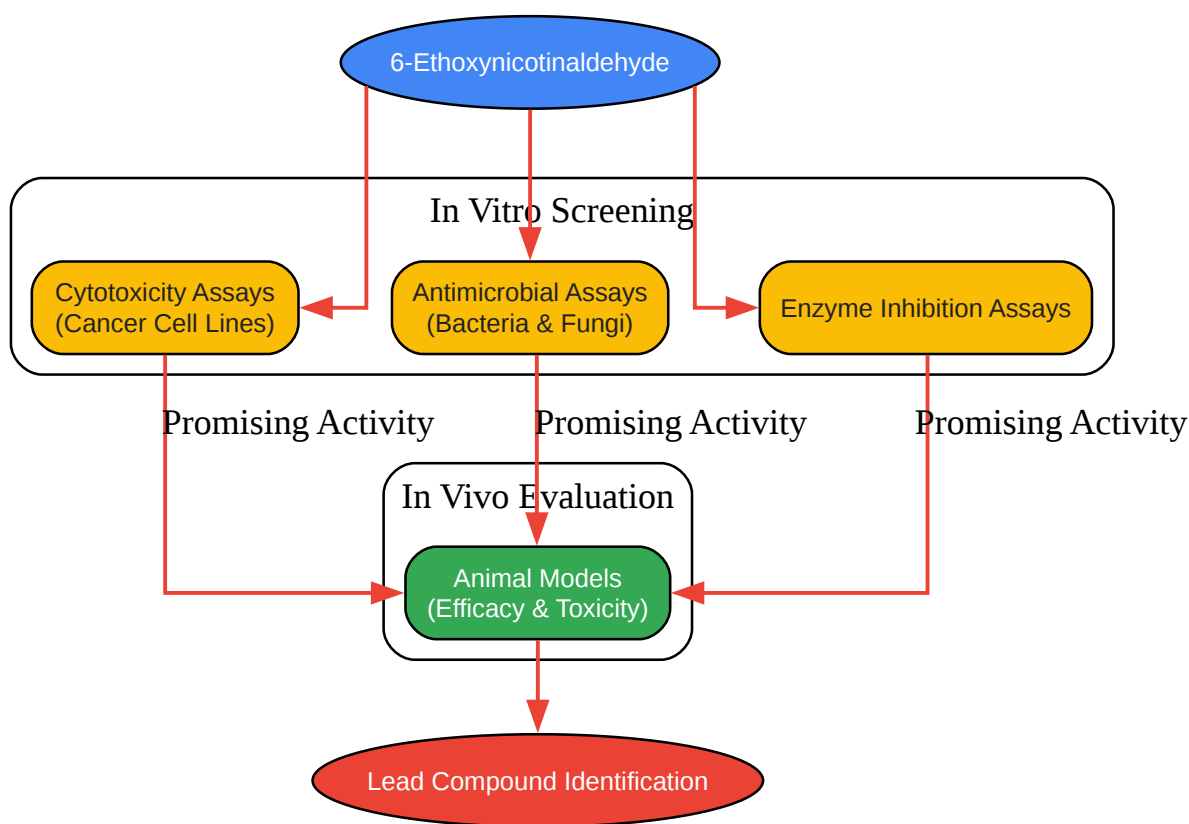
General Experimental Protocol (Hypothetical):

- Preparation of Sodium Ethoxide: Sodium metal is cautiously added to absolute ethanol under an inert atmosphere (e.g., nitrogen or argon) at room temperature. The reaction is

exothermic and produces hydrogen gas, so appropriate safety measures must be in place.^[3]
^[4]^[5]

- **Nucleophilic Substitution:** A solution of 6-chloronicotinaldehyde in a suitable anhydrous solvent (e.g., ethanol or DMF) is added dropwise to the freshly prepared sodium ethoxide solution.
- **Reaction Monitoring:** The reaction progress can be monitored by thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- **Work-up and Purification:** Upon completion, the reaction mixture is quenched with water and extracted with an organic solvent (e.g., ethyl acetate). The organic layers are combined, dried over an anhydrous salt (e.g., Na_2SO_4), filtered, and the solvent is removed under reduced pressure. The crude product can then be purified by column chromatography on silica gel or by recrystallization.





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